

2,5-Dimethoxybenzenesulfonamide CAS number and molecular weight

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name:	2,5-Dimethoxybenzenesulfonamide
Cat. No.:	B102634

[Get Quote](#)

In-Depth Technical Guide: 2,5-Dimethoxybenzenesulfonamide

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides comprehensive information on **2,5-Dimethoxybenzenesulfonamide**, including its chemical properties, a detailed synthetic protocol, and a discussion of the potential biological significance of the benzenesulfonamide scaffold.

Core Compound Data

The fundamental chemical and physical properties of **2,5-Dimethoxybenzenesulfonamide** are summarized below.

Property	Value	Source
CAS Number	19116-90-6	[1]
Molecular Formula	C ₈ H ₁₁ NO ₄ S	[1]
Molecular Weight	217.24 g/mol	[1]
IUPAC Name	2,5-dimethoxybenzenesulfonamide	[1]
Synonyms	Benzenesulfonamide, 2,5-dimethoxy-	[1]

Synthesis of 2,5-Dimethoxybenzenesulfonamide

The synthesis of **2,5-Dimethoxybenzenesulfonamide** is typically achieved through a two-step process starting from 1,4-dimethoxybenzene. The first step is an electrophilic aromatic substitution (chlorosulfonation) to form the intermediate 2,5-dimethoxybenzenesulfonyl chloride. This intermediate is then reacted with an ammonia source to yield the final sulfonamide product.

Experimental Protocol

Step 1: Synthesis of 2,5-Dimethoxybenzenesulfonyl Chloride

This procedure is based on the established method of reacting an activated aromatic ring with chlorosulfonic acid.

- Reaction Setup: In a fume hood, equip a round-bottom flask with a magnetic stirrer, a dropping funnel, and a gas outlet connected to a trap for acidic gases (e.g., HCl).
- Initial Cooling: Place 1,4-dimethoxybenzene (1.0 eq) in the flask and cool it in an ice bath to 0°C.
- Reagent Addition: Slowly add chlorosulfonic acid (approx. 3.0-5.0 eq) dropwise via the dropping funnel to the cooled 1,4-dimethoxybenzene. Maintain the temperature at 0-5°C throughout the addition to control the exothermic reaction.

- Reaction: After the addition is complete, allow the reaction mixture to stir at 0-5°C for 1 hour, then let it warm to room temperature and stir for an additional 1-2 hours.
- Work-up: Carefully pour the reaction mixture onto crushed ice. The product, 2,5-dimethoxybenzenesulfonyl chloride, will precipitate as a solid.
- Isolation and Purification: Collect the solid precipitate by vacuum filtration and wash it thoroughly with cold water until the filtrate is neutral. The crude product can be purified by recrystallization from a suitable solvent (e.g., a mixture of ethyl acetate and hexanes).

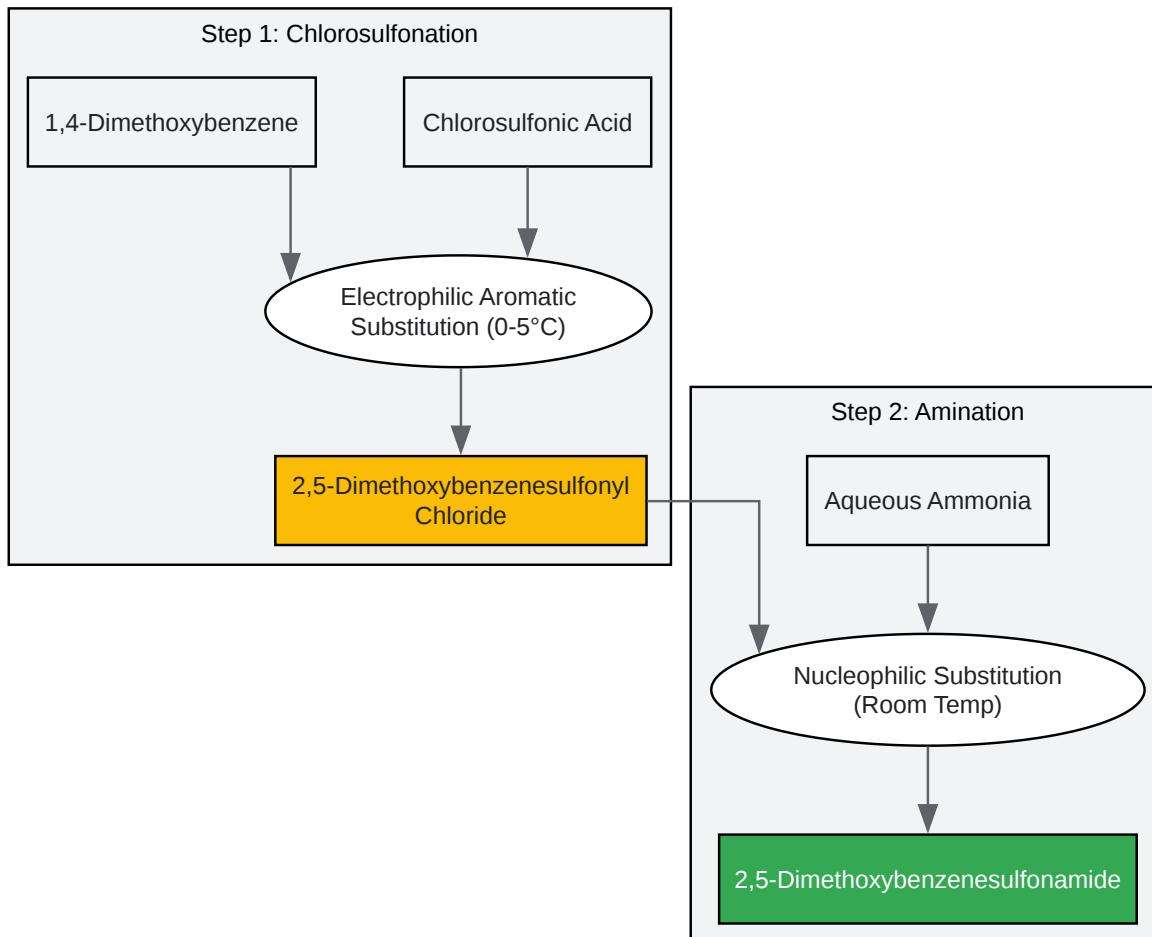
Step 2: Synthesis of **2,5-Dimethoxybenzenesulfonamide**

This step involves the nucleophilic substitution of the chloride on the sulfonyl chloride intermediate with ammonia.

- Reaction Setup: In a round-bottom flask, dissolve the purified 2,5-dimethoxybenzenesulfonyl chloride (1.0 eq) from Step 1 in a suitable organic solvent such as acetone or tetrahydrofuran (THF).
- Ammonia Addition: Cool the solution in an ice bath and add an excess of concentrated aqueous ammonia (e.g., 28-30% solution) dropwise. A white precipitate of the sulfonamide should form.
- Reaction: Stir the mixture vigorously at room temperature for 2-4 hours to ensure the reaction goes to completion.
- Work-up: Remove the organic solvent under reduced pressure. Add water to the residue to precipitate the product fully.
- Isolation and Purification: Collect the solid product by vacuum filtration, wash with cold water, and dry. The crude **2,5-Dimethoxybenzenesulfonamide** can be further purified by recrystallization from an appropriate solvent system (e.g., ethanol/water) to yield a pure crystalline solid.

Synthetic Workflow Diagram

The following diagram illustrates the logical flow of the synthesis process.



[Click to download full resolution via product page](#)

Synthetic pathway for **2,5-Dimethoxybenzenesulfonamide**.

Biological Context and Potential Significance

While specific biological activity or mechanism of action studies for **2,5-Dimethoxybenzenesulfonamide** are not extensively reported in the literature, the benzenesulfonamide scaffold is a well-established pharmacophore in drug discovery. Derivatives have shown a wide range of biological activities.

- Enzyme Inhibition: The sulfonamide moiety is a key structural feature in numerous enzyme inhibitors. For instance, various benzenesulfonamide derivatives have been investigated as

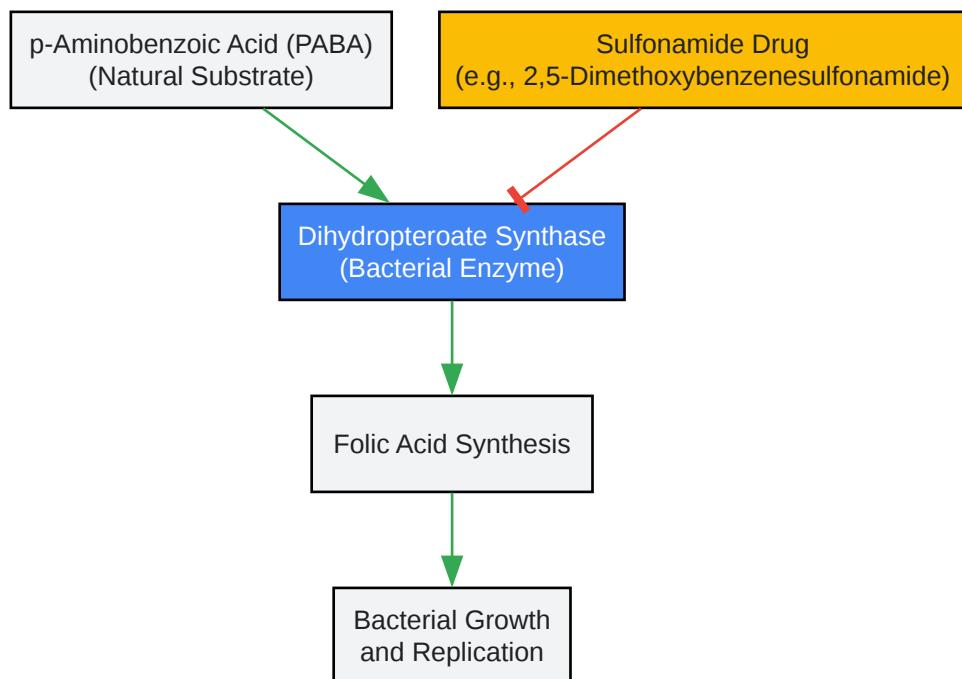
inhibitors of Protein Tyrosine Phosphatase 1B (PTP1B), a target in diabetes management.[2] Other sulfonamides are known to inhibit carbonic anhydrases and kinases.

- **Antimicrobial Activity:** Sulfonamides, or "sulfa drugs," are a historic class of antibiotics. Their mechanism of action typically involves acting as competitive inhibitors of the enzyme dihydropteroate synthase (DHPS), which is essential for folic acid synthesis in bacteria. This disruption of folate metabolism inhibits bacterial growth.
- **Anticancer Properties:** More complex sulfonamide derivatives have been developed as dual inhibitors of PI3K/mTOR, signaling pathways critical for cell growth and proliferation in cancer.[3][4]

The synthesis of **2,5-Dimethoxybenzenesulfonamide** provides a core structure that can be further modified for structure-activity relationship (SAR) studies, potentially leading to the development of novel therapeutic agents.

General Mechanism of Action for Sulfa Drugs

The diagram below illustrates the classical mechanism of action for sulfonamide antibiotics, which provides a foundational model for understanding the potential antimicrobial applications of this class of compounds.



[Click to download full resolution via product page](#)

Inhibition of Folic Acid Synthesis by Sulfonamides.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. 2,5-dimethoxy-N-(quinolin-3-yl)benzenesulfonamide | C17H16N2O4S | CID 2931238 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. Development, biological evaluation, and molecular modelling of some benzene-sulfonamide derivatives as protein tyrosine phosphatase-1B inhibitors for managing diabetes mellitus and associated metabolic disorders - PMC [pmc.ncbi.nlm.nih.gov]
- 3. Design, Synthesis, and Biological Evaluation of Sulfonamide Methoxypyridine Derivatives as Novel PI3K/mTOR Dual Inhibitors - PubMed [pubmed.ncbi.nlm.nih.gov]
- 4. Design, Synthesis, and Biological Evaluation of Sulfonamide Methoxypyridine Derivatives as Novel PI3K/mTOR Dual Inhibitors - PMC [pmc.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [2,5-Dimethoxybenzenesulfonamide CAS number and molecular weight]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b102634#2-5-dimethoxybenzenesulfonamide-cas-number-and-molecular-weight>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com